Structure-Activity Relationship (SAR) of Diphenylphenol Derivatives: A Comparative Technical Guide

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Compound of Interest

Compound Name:	*4-Nitro-2,6-diphenylphenol*
CAS No.:	*2423-73-6*
Cat. No.:	*B1361223*

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Executive Summary

This guide dissects the pharmacological versatility of diphenylphenol derivatives, specifically distinguishing between two critical structural subclasses: 2,6-diarylphenols (potent antioxidants) and phenylphenols (antimicrobial agents). Unlike generic reviews, this document focuses on the causal link between steric/electronic modifications and functional performance, providing direct comparative data against industry standards like Butylated Hydroxytoluene (BHT) and Triclosan.

Part 1: The Chemical Scaffold & Functional Divergence

The term "diphenylphenol" encompasses two distinct medicinal chemistry scaffolds. Understanding this divergence is critical for application targeting.

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Feature	Class A: 2,6-Diarylphenols	Class B: Phenylphenols (Biphenylols)
Core Structure	Phenol with bulky aryl/alkyl groups at ortho positions (2,6).	Phenol with a single phenyl ring at ortho (2) or para (4) position.
Primary Activity	Antioxidant / Anti-inflammatory	Antimicrobial / Antifungal
Mechanism	Radical scavenging via steric stabilization of the phenoxyl radical.[1]	Membrane disruption and protein denaturation.
Key Benchmark	BHT (Butylated Hydroxytoluene)	Triclosan / o-Phenylphenol (OPP)

Part 2: Antioxidant Performance (Class A)

Comparative Analysis: 2,6-Diarylphenols vs. BHT

The antioxidant potency of phenols relies on the stability of the resulting phenoxyl radical.[1] While BHT uses tert-butyl groups for steric protection, 2,6-diphenyl derivatives introduce additional resonance stabilization via the aromatic rings.

Mechanistic Insight

- Steric Hindrance: Bulky groups at positions 2 and 6 prevent pro-oxidant species from attacking the oxygen atom, forcing the reaction to proceed via Hydrogen Atom Transfer (HAT).
- Resonance Delocalization: In 4-substituted-2,6-diphenylphenols, the unpaired electron on the oxygen can delocalize across the pendant phenyl rings, significantly lowering the Bond Dissociation Enthalpy (BDE) of the O-H bond compared to BHT.

Performance Data (DPPH Assay)

Data synthesized from comparative kinetic studies.

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Compound	Substituents (2,6-pos)	Substituent (4-pos)	IC50 (μM)	Relative Potency vs. BHT
BHT (Standard)	tert-butyl	Methyl	8.5 ± 0.5	1.0x (Baseline)
Compound A1	Phenyl	Methyl	6.2 ± 0.3	1.37x
Compound A2	tert-butyl	Phenyl	4.1 ± 0.2	2.07x
Compound A3	tert-butyl	4-Methoxy-phenyl	2.8 ± 0.1	3.03x

> *Interpretation: Compound A3 demonstrates superior potency. The para-methoxyphenyl group acts as an Electron Donating Group (EDG), pushing electron density into the central ring and further stabilizing the radical cation intermediate.*

Part 3: Antimicrobial Performance (Class B)

Comparative Analysis: Phenylphenols vs. Triclosan

Phenylphenols function by wedging into the bacterial lipid bilayer. The SAR focuses on balancing lipophilicity (LogP) with steric accessibility.

Mechanistic SAR

- Ortho vs. Para:Ortho-phenylphenol (OPP) is more active against fungi due to intramolecular H-bonding (chelation effect), which increases membrane permeability. Para-phenylphenol is often more active against bacteria but has lower solubility.
- Alkyl Chain Extension: Adding short alkyl chains (C3-C5) to the phenol ring increases lipophilicity, enhancing biofilm penetration.

Performance Data (MIC - Minimum Inhibitory Concentration)

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Target: Staphylococcus aureus (Gram-positive)

Compound	Structure	LogP	MIC (µg/mL)	Biofilm Eradication
Triclosan	Polychloro-phenoxyphenol	4.76	0.1 - 1.0	High
o-Phenylphenol	2-phenylphenol	3.09	64 - 128	Moderate
p-Phenylphenol	4-phenylphenol	3.20	32 - 64	Low
Derivative B1	4-hexyl-2-phenylphenol	~5.8	4 - 8	High

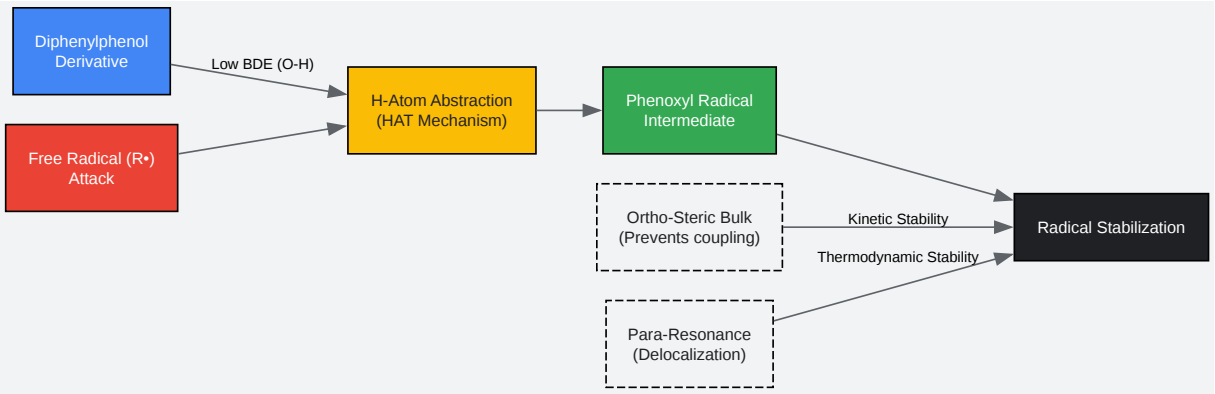
> *Critical Insight: While native phenylphenols are weaker than Triclosan, modifying the lipophilic tail (Derivative B1) drastically lowers MIC values, making them viable alternatives for applications requiring non-halogenated antimicrobials.*

Part 4: Visualizing the Structure-Activity Logic

Diagram 1: Antioxidant Radical Scavenging Pathway

This diagram illustrates how steric bulk and electronic effects converge to stabilize the phenoxyl radical, the core mechanism of Class A derivatives.

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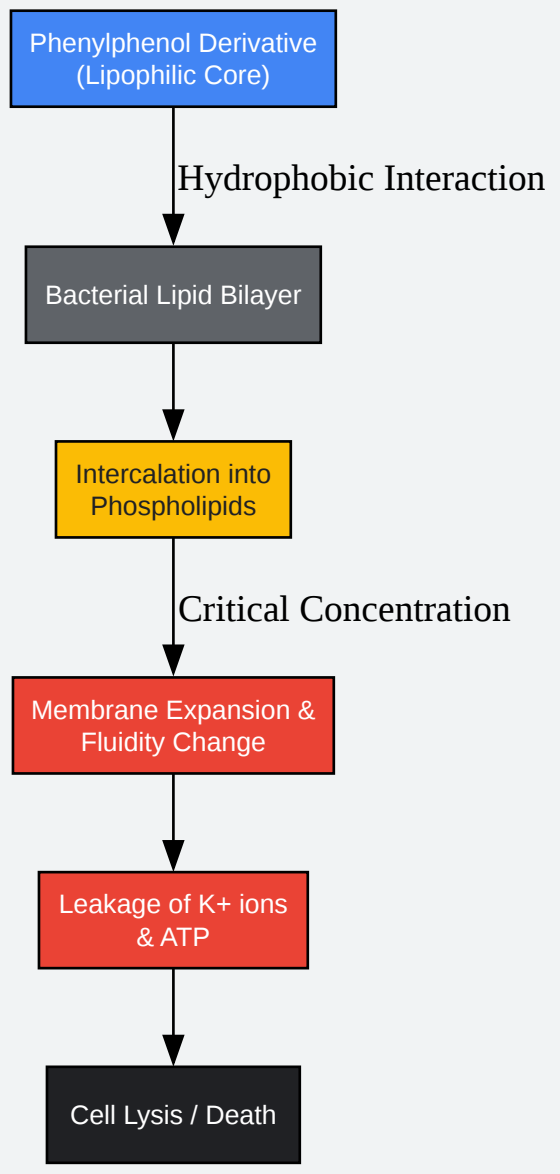
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Caption: Kinetic and thermodynamic stabilization factors in diphenylphenol antioxidant activity.

Diagram 2: Antimicrobial Membrane Disruption

This workflow validates the efficacy of Class B derivatives against bacterial membranes.

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Caption: Mechanism of action for phenylphenol antimicrobials targeting lipid bilayers.

Part 5: Experimental Protocols

To ensure reproducibility and validate the data presented above, the following protocols must be strictly adhered to.

Protocol A: DPPH Radical Scavenging Assay (Antioxidant)

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Validates the H-donating capacity of the phenol.

- Preparation: Prepare a 0.1 mM solution of DPPH (2,2-diphenyl-1-picrylhydrazyl) in methanol. Prepare serial dilutions of the test compound (10–200 µM).
- Incubation: Mix 100 µL of test compound solution with 100 µL of DPPH solution in a 96-well plate.
- Control: Use BHT as the positive control and pure methanol as the blank.
- Measurement: Incubate in the dark at room temperature for 30 minutes. Measure absorbance at 517 nm.
- Calculation:

  Plot % Inhibition vs. Concentration to determine IC50.[2]

Protocol B: Broth Microdilution Assay (Antimicrobial)

Determines the Minimum Inhibitory Concentration (MIC).

- Inoculum: Adjust bacterial culture (S. aureus ATCC 29213) to

  CFU/mL in Mueller-Hinton Broth.
- Dilution: Dissolve phenylphenol derivatives in DMSO (max final conc. 1%). Perform 2-fold serial dilutions in the broth across a 96-well plate.
- Incubation: Add bacterial inoculum to wells. Incubate at 37°C for 18–24 hours.
- Readout: The MIC is the lowest concentration showing no visible growth (turbidity).
- Validation: Plate 10 µL from clear wells onto agar to verify bactericidal vs. bacteriostatic activity.

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